

3-Chloro-2-nitroaniline molecular structure and formula

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Compound of Interest

Compound Name: 3-Chloro-2-nitroaniline

Cat. No.: B1295001

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An In-depth Technical Guide to 3-Chloro-2-nitroaniline

This guide provides a comprehensive overview of the molecular structure, formula, properties, and relevant experimental protocols for **3-chloro-2-nitroaniline**, tailored for researchers, scientists, and professionals in drug development.

Molecular Structure and Identification

3-Chloro-2-nitroaniline is an organic aromatic compound featuring a benzene ring substituted with an amino group at position 1, a nitro group at position 2, and a chlorine atom at position 3. [1] This substitution pattern gives rise to its specific chemical properties and reactivity. It is often used as an intermediate in the synthesis of dyes and pharmaceuticals.[1]

Table 1: Chemical Identifiers for **3-Chloro-2-nitroaniline**

Identifier	Value
IUPAC Name	3-chloro-2-nitroaniline[2][3]
CAS Number	59483-54-4[1][2][3][4][5]
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂ [1][2][3][4][5]
Molecular Weight	172.57 g/mol [3][4][5]
Canonical SMILES	<chem>C1=CC(=C(C(=C1)Cl)--INVALID-LINK--[O-])N</chem> [1][3]
InChI Key	YADOEPHJIBKBCN-UHFFFAOYSA-N[1][3]
EINECS Number	261-782-9[1][3][5]
Synonyms	2-Amino-6-chloronitrobenzene, 2-Nitro-3-chloroaniline[1][2]

Physicochemical Properties

The compound typically appears as a pale yellow to orange or red crystalline solid or powder. [1] It is sparingly soluble in water but shows better solubility in organic solvents like ethanol and acetone.[1]

Table 2: Physicochemical Data for **3-Chloro-2-nitroaniline**

Property	Value
Appearance	Pale-yellow to Yellow-brown Solid; Orange/tan solid[1]
Melting Point	107-108°C[5]
Boiling Point	327.1°C at 760 mmHg
pKa (Predicted)	-1.29 ± 0.10[1][5]
LogP (Predicted)	2.38[6]
Density (Predicted)	1.494 ± 0.06 g/cm ³ [5]
Storage Temperature	Room Temperature, Keep in dark place, Sealed in dry[1][5]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **3-chloro-2-nitroaniline**. While detailed spectra are found in specialized databases, the availability of key techniques is summarized below.

Table 3: Spectroscopic Identification Methods

Technique	Availability / Key Information
^1H NMR	Data is available, which would show characteristic signals for the aromatic protons and the amine protons.[7]
^{13}C NMR	Data is available for characterizing the carbon skeleton.[7]
Mass Spectrometry (MS)	LC-MS data shows a peak at m/z 173.1 ($\text{M}+\text{H}$) $^+$, confirming the molecular weight.[5]
Infrared (IR) Spectroscopy	Data is available, which would show characteristic peaks for N-H stretching of the amine, N-O stretching of the nitro group, and C-Cl bonds.[7]

Experimental Protocols

Synthesis

The synthesis of **3-chloro-2-nitroaniline** can be achieved through several routes, typically involving the chlorination of 2-nitroaniline or the nitration of 3-chloroaniline.[1] A representative protocol for a related reduction reaction to form an aniline derivative is detailed below, which illustrates a common step in the synthesis of substituted anilines.

Protocol: Reductive Amination (Illustrative Example)

This protocol describes the reduction of a nitro group to an amine, a key transformation in aniline synthesis. This example is adapted from the synthesis of 3-chloro-4-(3-fluorobenzyloxy)aniline.[8]

- **Reaction Setup:** Suspend the starting nitro-aromatic compound in a mixture of ethanol and water.
- **Addition of Reagents:** Add iron powder and ammonium chloride to the suspension to act as the reducing system.

- **Heating:** Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** After completion, cool the reaction mixture to room temperature and filter it through a pad of celite to remove the solid iron salts.
- **Extraction:** Concentrate the filtrate under reduced pressure to remove the ethanol. Extract the remaining aqueous residue with a suitable organic solvent, such as ethyl acetate.
- **Purification:** Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude aniline product. Further purification can be achieved by recrystallization or column chromatography.

Analytical Characterization

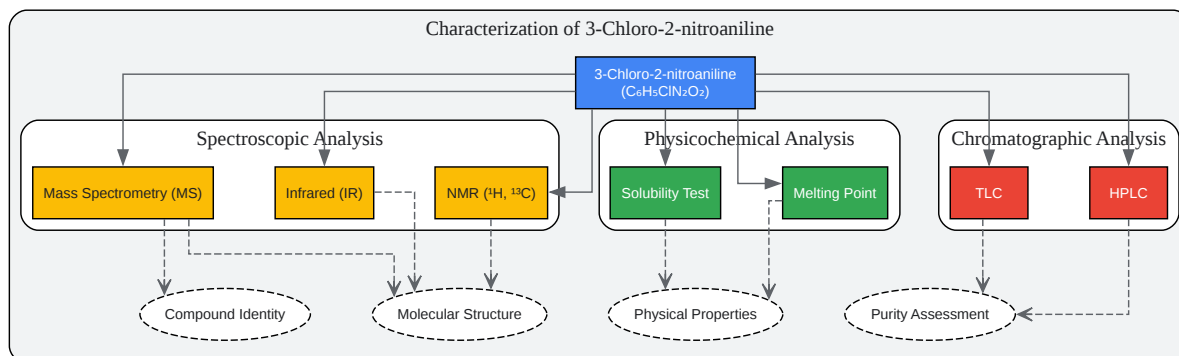
High-Performance Liquid Chromatography (HPLC) is a standard method for assessing the purity of **3-chloro-2-nitroaniline**.

Protocol: Reverse-Phase HPLC Analysis^[6]

- **Column:** Newcrom R1 reverse-phase column.
- **Mobile Phase:** A mixture of acetonitrile (MeCN), water, and an acid modifier. For standard analysis, phosphoric acid is used. For Mass Spectrometry (MS) compatible applications, formic acid should be substituted for phosphoric acid.
- **Detection:** UV detection at a suitable wavelength determined by the compound's UV-Vis spectrum.
- **Application:** This method is suitable for purity assessment and can be scaled for preparative separation to isolate impurities or for pharmacokinetic studies.^[6]

Visualization of Characterization Workflow

The following diagram illustrates the logical workflow for the structural and purity analysis of **3-Chloro-2-nitroaniline**.



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Caption: Logical workflow for the characterization of **3-Chloro-2-nitroaniline**.

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